

5-Ethyl-2-nonanol branched vs straight chain solubility

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Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

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Physical Property Comparison

Property	5-Ethyl-2-nonanol (Branched)	Straight-Chain Isomer (e.g., 2-Nonanol)	Significance for Solubility
Water Solubility	57.47 mg/L at 25°C (est) [1] [2]	~1,000 mg/L (est. for 1-Nonanol) [3]	Lower solubility due to increased hydrophobicity from branching [3].
logP (log Kow)	4.13 (est) [2]	Information missing	Higher logP confirms greater lipophilicity and lower water affinity.
Molecular Formula	C ₁₁ H ₂₄ O [3] [1] [4]	C ₉ H ₂₀ O (e.g., 2-Nonanol) [3]	Different carbon backbone structure and chain length.
Structure	CCCCC(CC)CCC(C)O (Branched) [3]	CCCCCCCCC(C)O (Linear, example)	Branching reduces surface area and disrupts orderly dissolution in water [3].

The core reason for the lower water solubility of **5-Ethyl-2-nonanol** lies in its molecular architecture. The **ethyl branch** on the carbon chain increases the molecule's overall hydrophobicity [3]. This branch shields

polar regions and reduces the molecule's ability to form hydrogen bonds with water molecules efficiently. Consequently, the branched molecule is "worse" at dissolving in water but "better" at mixing with organic, fat-soluble (lipophilic) solvents.

Experimental Determination of Solubility and logP

For rigorous comparison, here are standard experimental protocols to measure the key properties discussed.

Protocol 1: Measuring Water Solubility via Shake-Flask Method

This is a direct method for determining the saturation concentration of a compound in water [1] [2].

- **Principle:** A compound is dissolved in water at a constant temperature until saturation, and the concentration in the aqueous phase is analyzed.
- **Materials:**
 - Analytical balance
 - Thermostatic shaker bath
 - Glass vials with septa
 - HPLC or GC-MS system with a suitable detector
 - Syringe filters (e.g., 0.45 μm PTFE)
- **Procedure:**
 - **Preparation:** Place an excess amount of **5-Ethyl-2-nonanol** into a glass vial. Add a known volume of water or buffer.
 - **Equilibration:** Seal the vial and agitate it continuously in a shaker bath at a controlled temperature (e.g., 25°C) for 24 hours to reach equilibrium.
 - **Phase Separation:** Allow the phases to separate. Alternatively, use centrifugation.
 - **Sampling:** Carefully draw a sample from the aqueous layer using a syringe, ensuring no organic phase is collected, and pass it through a syringe filter.
 - **Analysis:** Quantify the concentration of the alcohol in the filtered aqueous sample using a calibrated GC-MS or HPLC method. Compare against the straight-chain isomer processed identically.

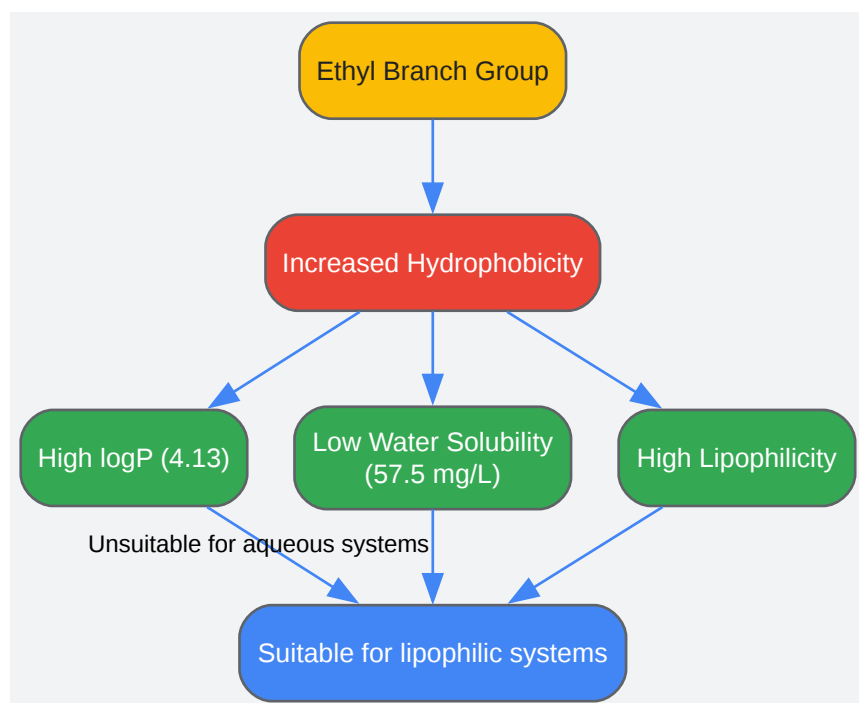
Protocol 2: Measuring logP via the Shake-Flask Method

This method directly determines the partition coefficient, a fundamental measure of lipophilicity [1] [2].

- **Principle:** A compound is partitioned between immiscible water and n-octanol phases. The logP is the logarithm of the ratio of its concentration in the two phases.
- **Materials:**
 - n-Octanol, pre-saturated with water
 - Water or buffer, pre-saturated with n-octanol
 - Thermostatic shaker bath
 - HPLC vials and system
- **Procedure:**
 - **Partitioning:** Dissolve a known amount of **5-Ethyl-2-nonanol** in a mixture of water-saturated octanol and octanol-saturated water (e.g., 1:1 ratio) in a vial.
 - **Equilibration:** Shake the mixture vigorously for 30-60 minutes at a constant temperature (e.g., 25°C), then allow phases to separate completely.
 - **Analysis:** Measure the concentration of the solute in both the octanol and water phases using HPLC.
 - **Calculation:** Calculate logP using the formula: $\log P = \log_{10} (\text{Concentration_in_Octanol} / \text{Concentration_in_Water})$.

Relationship Between Molecular Structure and Solubility

The following diagram illustrates how the structure of **5-Ethyl-2-nonanol** leads to its physical properties and resultant solubility.



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Key Takeaways for Researchers

- **For Aqueous Systems:** The branched **5-Ethyl-2-nonanol** is a poor choice due to its very low water solubility. A straight-chain alcohol like 1-Octanol or 2-Nonanol would be more soluble, though still with limited solubility [3].
- **For Lipophilic Systems:** The branched structure makes **5-Ethyl-2-nonanol** an excellent candidate for use in organic solvents, fragrances, or as an intermediate in synthesizing other lipophilic compounds [3] [1].
- **Verification is Key:** The available data is largely estimated. For critical applications, experimentally validating the solubility and logP using the provided protocols is essential.

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To cite this document: Smolecule. [5-Ethyl-2-nonanol branched vs straight chain solubility].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1513154#5-ethyl-2-nonanol-branched-vs-straight-chain-solubility]

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